

Physicochemical Properties of 3-Chloro-2-buten-1-ol

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Compound of Interest

Compound Name: 3-Chloro-2-buten-1-OL

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This document provides the key physicochemical properties of the chemical compound **3-Chloro-2-buten-1-ol**, specifically its molecular formula and molecular weight. This information is fundamental for researchers and scientists in fields such as chemical synthesis, analytical chemistry, and drug development.

The data presented below has been compiled from established chemical databases.

Core Molecular Data

The fundamental molecular properties of **3-Chloro-2-buten-1-ol** are summarized in the following table. This data is essential for stoichiometric calculations, analytical characterization, and material specification.

Property	Value
Molecular Formula	C ₄ H ₇ ClO [1] [2] [3] [4] [5]
Molecular Weight	106.551 g/mol [1] [2]
CAS Registry Number	40605-42-3 [1] [2] [3]

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References

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- To cite this document: BenchChem. [Physicochemical Properties of 3-Chloro-2-buten-1-ol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1141498#3-chloro-2-buten-1-ol-molecular-weight-and-formula]

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